

AF555 NHS Dye: A Technical Guide to Solubility and Application

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Compound of Interest

Compound Name: AF555 Nhs

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the solubility of **AF555 NHS** dye in various solvents, along with detailed experimental protocols for its use in labeling applications. This document is intended to serve as a core resource for researchers and professionals in the fields of biotechnology and drug development.

Core Concepts: Understanding AF555 NHS Dye

AF555 NHS dye is a bright, orange-fluorescent amine-reactive dye commonly used for labeling proteins, antibodies, and other biomolecules.^{[1][2][3]} The N-hydroxysuccinimidyl (NHS) ester moiety reacts specifically with primary amines on target molecules to form stable amide bonds.^[2] This dye is characterized by its excellent photostability and high fluorescence quantum yield, making it a popular choice for various applications, including fluorescence microscopy, flow cytometry, and immunofluorescence assays.^{[3][4]}

Solubility of AF555 NHS Dye

The solubility of **AF555 NHS** dye is a critical factor in the preparation of stock solutions and the successful execution of labeling reactions. While the dye is generally described as water-

soluble, its stability in aqueous solutions is limited due to the hydrolysis of the NHS ester group.
[5] For this reason, organic solvents are typically used to prepare stock solutions.

The following table summarizes the solubility of **AF555 NHS** dye in common laboratory solvents based on available data and established laboratory protocols.

Solvent	Solubility	Recommended Concentration for Stock Solutions	Notes
Water	Soluble[2][6][7][8]	Not recommended for stock solutions	The NHS ester is susceptible to hydrolysis in aqueous environments, which reduces its reactivity with amines.[5] If direct dissolution in an aqueous buffer is necessary, it should be done immediately before use.
Dimethyl Sulfoxide (DMSO)	Soluble[8]	10 mg/mL[9]	Anhydrous DMSO is the preferred solvent for preparing stable stock solutions. Solutions can be aliquoted and stored at -20°C.[4]
Dimethylformamide (DMF)	Soluble[8]	10 mg/mL[10]	Similar to DMSO, anhydrous DMF is a suitable solvent for creating stock solutions. Storage conditions should be the same as for DMSO solutions.

Experimental Protocols

Preparation of AF555 NHS Dye Stock Solution

This protocol describes the preparation of a 10 mg/mL stock solution of **AF555 NHS** dye in anhydrous DMSO.

Materials:

- **AF555 NHS** dye, lyophilized powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Vortex mixer
- Microcentrifuge
- Pipettes and sterile, nuclease-free pipette tips
- Amber or foil-wrapped microcentrifuge tubes for storage

Procedure:

- Allow the vial of lyophilized **AF555 NHS** dye to equilibrate to room temperature before opening to prevent moisture condensation.
- Add the appropriate volume of anhydrous DMSO to the vial to achieve a final concentration of 10 mg/mL. For example, to a 1 mg vial of dye, add 100 μ L of anhydrous DMSO.
- Vortex the vial for at least 1 minute to ensure the dye is completely dissolved.
- Briefly centrifuge the vial to collect the solution at the bottom.
- Aliquot the stock solution into smaller volumes in amber or foil-wrapped microcentrifuge tubes to protect from light and avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C, desiccated. When stored properly, the stock solution should be stable for several months.

General Protocol for Protein Labeling with **AF555 NHS** Dye

This protocol provides a general workflow for conjugating **AF555 NHS** dye to a protein, such as an antibody.

Materials:

- Protein to be labeled (e.g., IgG antibody) in an amine-free buffer (e.g., PBS, pH 7.2-7.4)
- **AF555 NHS** dye stock solution (10 mg/mL in anhydrous DMSO)
- Reaction buffer: 1 M sodium bicarbonate, pH 8.3-8.5
- Purification column (e.g., Sephadex G-25)
- Collection tubes

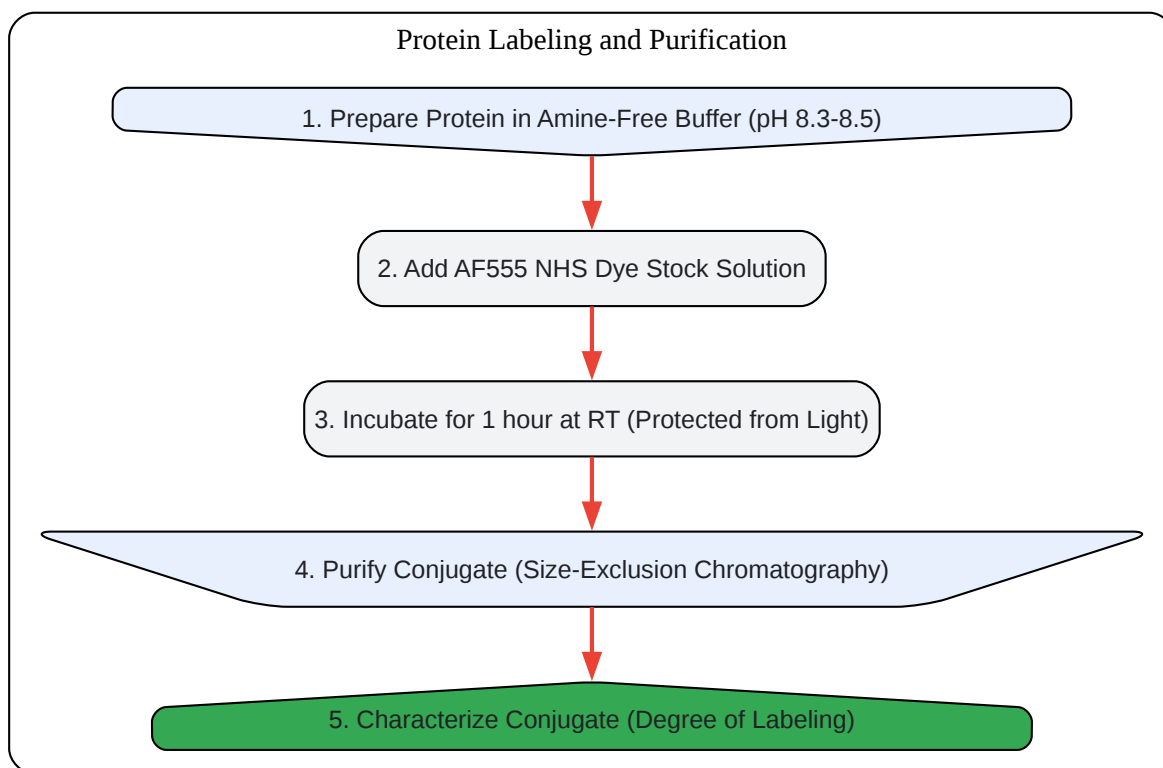
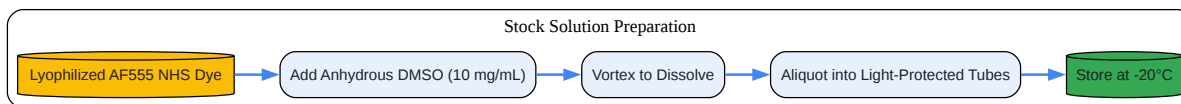
Procedure:

- Protein Preparation:
 - Dissolve the protein in an amine-free buffer such as phosphate-buffered saline (PBS). Buffers containing primary amines like Tris or glycine are not suitable as they will compete for reaction with the NHS ester.
 - Adjust the protein concentration to 2-10 mg/mL.
 - Add the reaction buffer (1 M sodium bicarbonate) to the protein solution to achieve a final concentration of 0.1 M. This will raise the pH of the solution to the optimal range for the labeling reaction (pH 8.3-8.5).
- Labeling Reaction:
 - Calculate the required volume of the **AF555 NHS** dye stock solution. A molar ratio of dye to protein between 5:1 and 20:1 is a good starting point for optimization.

- Slowly add the calculated volume of the dye stock solution to the protein solution while gently vortexing.
- Incubate the reaction mixture for 1 hour at room temperature, protected from light.
- Purification of the Labeled Protein:
 - Prepare a size-exclusion chromatography column (e.g., Sephadex G-25) according to the manufacturer's instructions.
 - Equilibrate the column with an appropriate buffer (e.g., PBS).
 - Apply the reaction mixture to the top of the column.
 - Elute the labeled protein with the equilibration buffer. The first colored fraction to elute will be the conjugated protein, while the free, unconjugated dye will elute later.
 - Collect the fractions containing the labeled protein.
- Characterization of the Conjugate:
 - Measure the absorbance of the purified conjugate at 280 nm (for protein concentration) and 555 nm (for dye concentration).
 - Calculate the degree of labeling (DOL), which is the average number of dye molecules per protein molecule.

Visualizations

The following diagrams illustrate the key workflows described in this guide.



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- To cite this document: BenchChem. [AF555 NHS Dye: A Technical Guide to Solubility and Application]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15555274/docs#af555-nhs-dye-a-technical-guide-to-solubility-and-application]

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